

An In-depth Technical Guide to Captopril and Its Related Compounds

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Compound of Interest

Compound Name: *Captopril EP Impurity C*

Cat. No.: *B193043*

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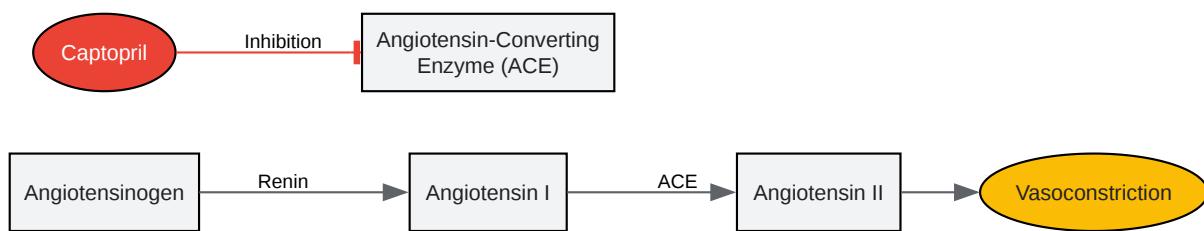
For Researchers, Scientists, and Drug Development Professionals

Introduction

Captopril, the first-in-class angiotensin-converting enzyme (ACE) inhibitor, revolutionized the treatment of hypertension and heart failure. Its unique structure, featuring a sulfhydryl group, is key to its mechanism of action but also contributes to its potential for the formation of various related compounds, including impurities and degradation products. A thorough understanding of these compounds is critical for ensuring the quality, safety, and efficacy of captopril drug products. This technical guide provides a comprehensive overview of captopril's related compounds, their structures, synthesis, and analytical characterization.

Captopril and Its Mechanism of Action

Captopril exerts its therapeutic effect by inhibiting the angiotensin-converting enzyme, a key component of the renin-angiotensin-aldosterone system (RAAS). By blocking the conversion of angiotensin I to the potent vasoconstrictor angiotensin II, captopril leads to vasodilation and a reduction in blood pressure.[\[1\]](#)[\[2\]](#)



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Caption: The Renin-Angiotensin-Aldosterone System and the inhibitory action of Captopril.

Captopril Related Compounds: Structures and Properties

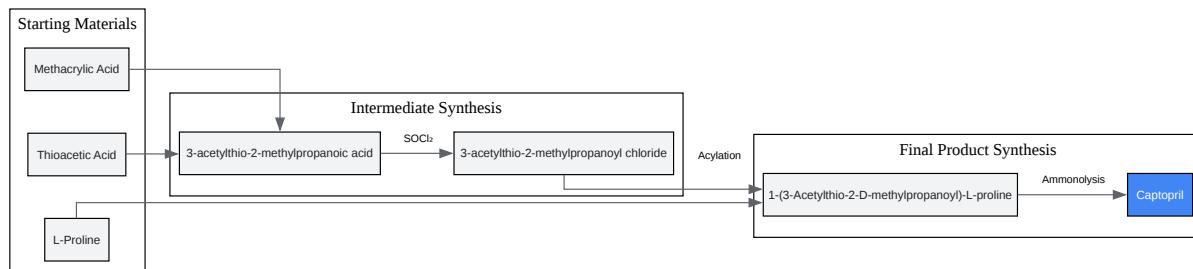
A number of related compounds, primarily impurities and degradation products, are associated with captopril. These can arise during synthesis, formulation, or storage. The most significant of these is captopril disulfide (Impurity A), formed by the oxidation of two captopril molecules.^{[3][4]} ^[5] Other impurities are often related to starting materials or by-products of the synthetic process.

Impurity Name	Structure	Molecular Formula	Molecular Weight (g/mol)
Captopril	(2S)-1-[(2S)-2-methyl-3-sulfanylpropanoyl]pyrrolidine-2-carboxylic acid	C ₉ H ₁₅ NO ₃ S	217.29
Impurity A (Captopril Disulfide)	1,1'-[disulfanediylbis[(2S)-2-methyl-1-oxopropane-3,1-diyl]]bis[(2S)-pyrrolidine-2-carboxylic acid] ^{[1][6]} ^[7]	C ₁₈ H ₂₈ N ₂ O ₆ S ₂	432.55 ^{[6][8]}
Impurity B	((S)-3-Bromo-2-methylpropanoyl)-L-proline ^{[9][10]}	C ₉ H ₁₄ BrNO ₃	264.12 ^[11]
Impurity C	(2RS)-2-methyl-3-sulfanylpropanoic acid ^{[12][13][14]}	C ₄ H ₈ O ₂ S	120.17 ^{[7][14]}
Impurity D	(2RS)-3-Bromo-2-methylpropanoic acid ^{[2][15][16][17][18]}	C ₄ H ₇ BrO ₂	167.00 ^{[2][16][17][18]}
Impurity E	(2S)-1-(2-methylpropanoyl)pyrrolidine-2-carboxylic acid ^{[3][19][20][21][22]}	C ₉ H ₁₅ NO ₃	185.22 ^{[20][21][22]}
Impurity F (Captopril epi-Isomer)	(2R)-1-[(2S)-2-methyl-3-sulfanylpropanoyl]pyrrolidine-2-carboxylic acid	C ₉ H ₁₅ NO ₃ S	217.29

Impurity G	(2RS)-3-(Acetylthio)-2-methylpropanoic acid	C ₆ H ₁₀ O ₃ S	162.21[4][23][24][25]
Impurity J (S-Acetylcaptopril)	(2S)-1-[(2S)-3-(Acetylsulfanyl)-2-methylpropanoyl]pyrrolidine-2-carboxylic acid	C ₁₁ H ₁₇ NO ₄ S	259.32[28][29][30]
Impurity K	(2S)-3-(acetylthio)-2-methylpropanoic acid	C ₆ H ₁₀ O ₃ S	162.21[32][33]
Impurity N	Not fully characterized in the provided results	C ₈ H ₁₄ O ₄ S ₂	238.32[28]

Synthesis of Captopril and Related Compounds

The synthesis of captopril has been approached through various routes. A common method involves the acylation of L-proline with a protected thiol-containing acyl chloride, followed by deprotection.



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Caption: A common synthetic pathway for Captopril.[\[35\]](#)

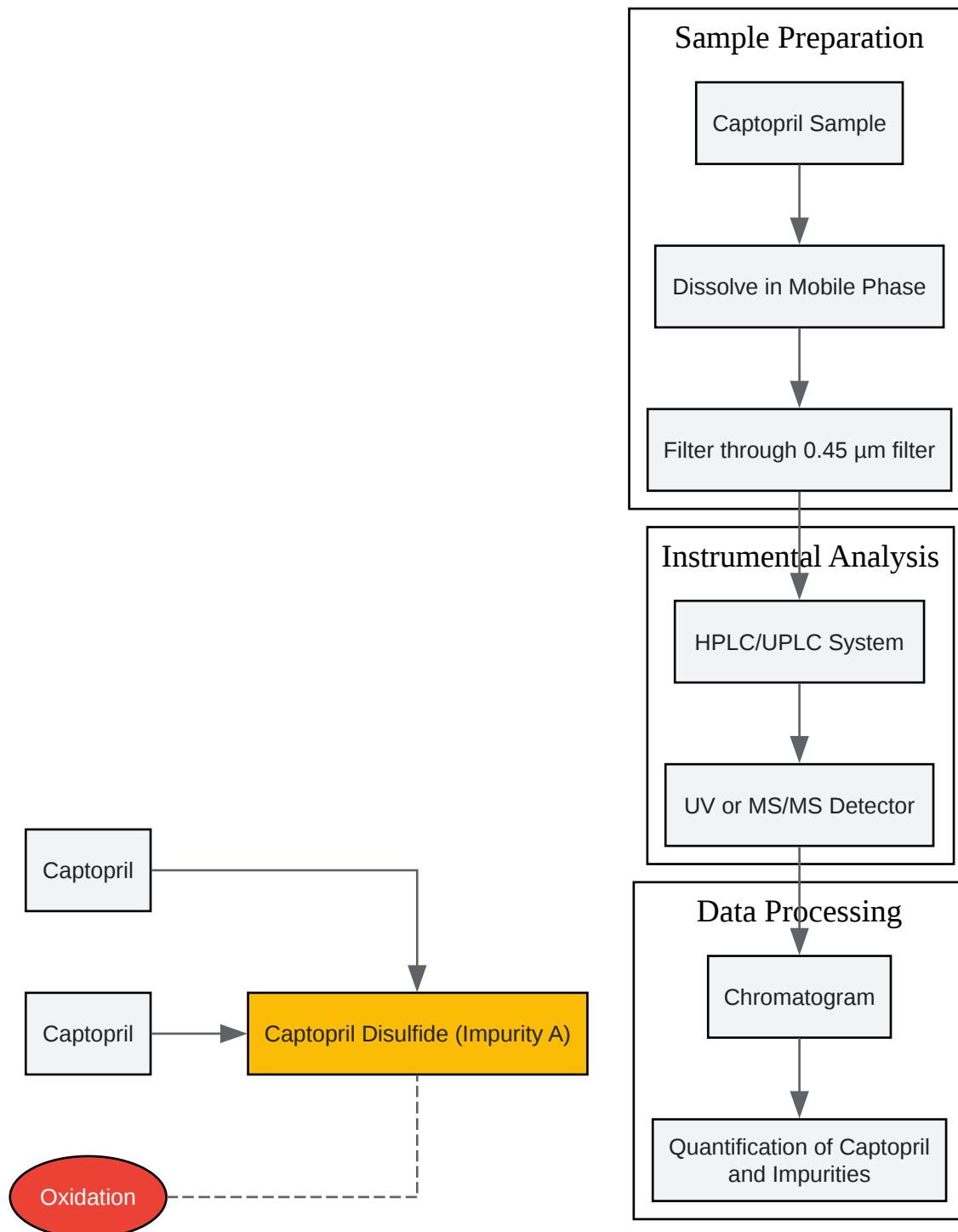
Experimental Protocol: Synthesis of Captopril

A representative synthesis of captopril involves the following key steps[\[35\]](#):

- Synthesis of 3-acetylthio-2-methylpropanoic acid: Methacrylic acid and thioacetic acid are reacted to form 3-acetylthio-2-methylpropanoic acid.[\[35\]](#)[\[36\]](#)
- Formation of the acyl chloride: The resulting acid is treated with thionyl chloride (SOCl_2) to produce 3-acetylthio-2-methylpropanoyl chloride.[\[35\]](#)[\[36\]](#)
- Acylation of L-proline: L-proline is acylated with 3-acetylthio-2-methylpropanoyl chloride to yield 1-(3-acetylthio-2-D-methylpropanoyl)-L-proline.[\[35\]](#)
- Ammonolysis: The acetyl group is removed by ammonolysis to give the final product, captopril.[\[35\]](#)

Synthesis of Captopril Disulfide (Impurity A)

Captopril disulfide is primarily formed through the oxidation of captopril, especially in solution and when exposed to air.[3]



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